

3-(1H-pyrazol-1-yl)propan-1-ol CAS number lookup

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-(1H-pyrazol-1-yl)propan-1-ol**

Cat. No.: **B067033**

[Get Quote](#)

An In-depth Technical Guide to **3-(1H-pyrazol-1-yl)propan-1-ol**

This technical guide provides a comprehensive overview of **3-(1H-pyrazol-1-yl)propan-1-ol**, a heterocyclic compound featuring a pyrazole ring linked to a propanol chain. This molecule serves as a valuable building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering insights into its properties, synthesis, and potential applications.

Core Compound Identification

The compound of focus is **3-(1H-pyrazol-1-yl)propan-1-ol**. Its fundamental chemical identifiers are summarized in the table below.

Property	Value	Source
CAS Number	180741-37-1	[1] [2]
Molecular Formula	C ₆ H ₁₀ N ₂ O	[1]
Molecular Weight	126.16 g/mol	[1]
MDL Number	MFCD03727229	[1]
EC Number	800-592-8	[2]

Synthesis and Experimental Protocols

The synthesis of **3-(1H-pyrazol-1-yl)propan-1-ol** can be achieved through the N-alkylation of pyrazole. This is a common and effective method for creating N-substituted pyrazole derivatives. A plausible synthetic route involves the reaction of pyrazole with a suitable 3-carbon alkylating agent bearing a hydroxyl group or a protected hydroxyl group.

Proposed Synthesis Protocol: N-Alkylation of Pyrazole

This protocol is based on general methods for the alkylation of pyrazoles, similar to the synthesis described for related compounds like 3-(1,3-dimethyl-1H-pyrazol-5-yl)propan-1-ol.[3]

Reaction:

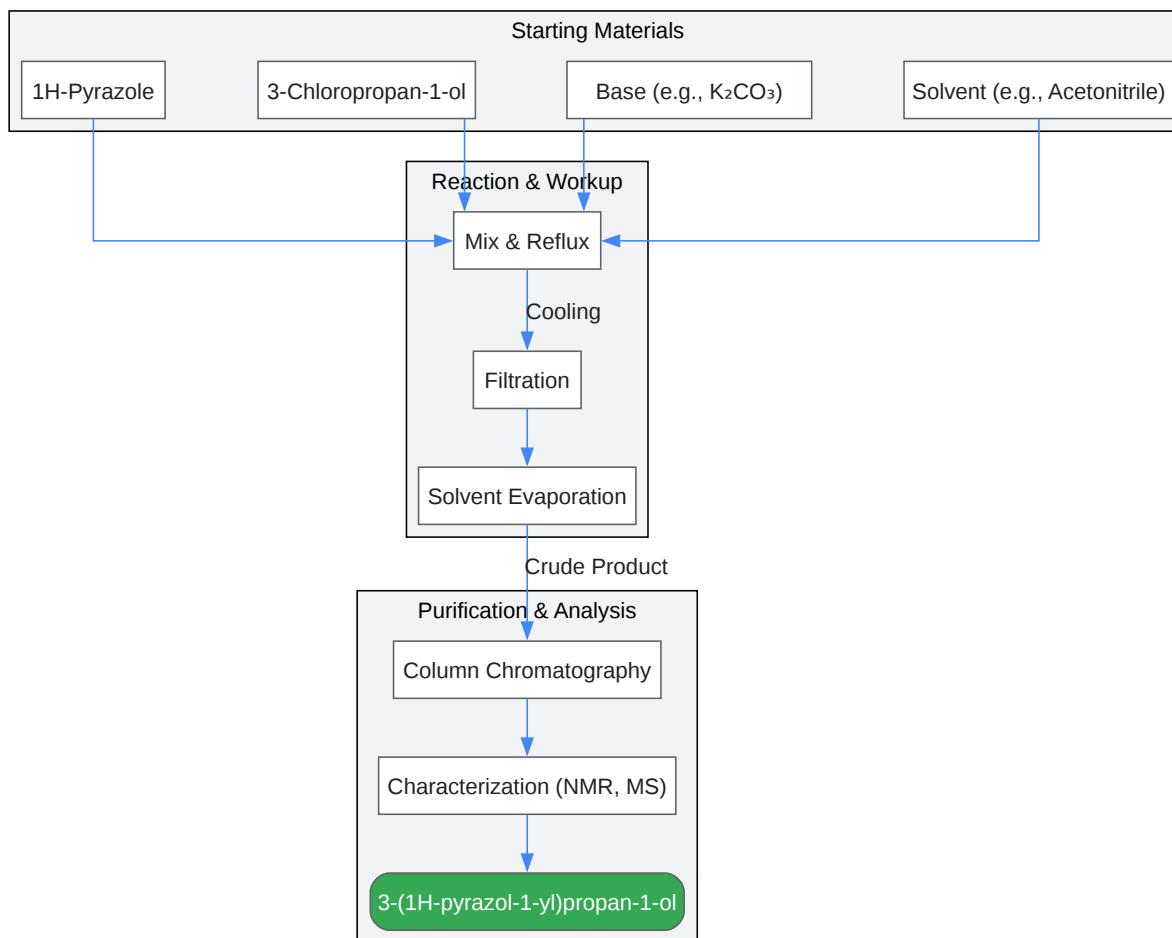
- Pyrazole + 3-Chloropropan-1-ol → **3-(1H-pyrazol-1-yl)propan-1-ol** + HCl

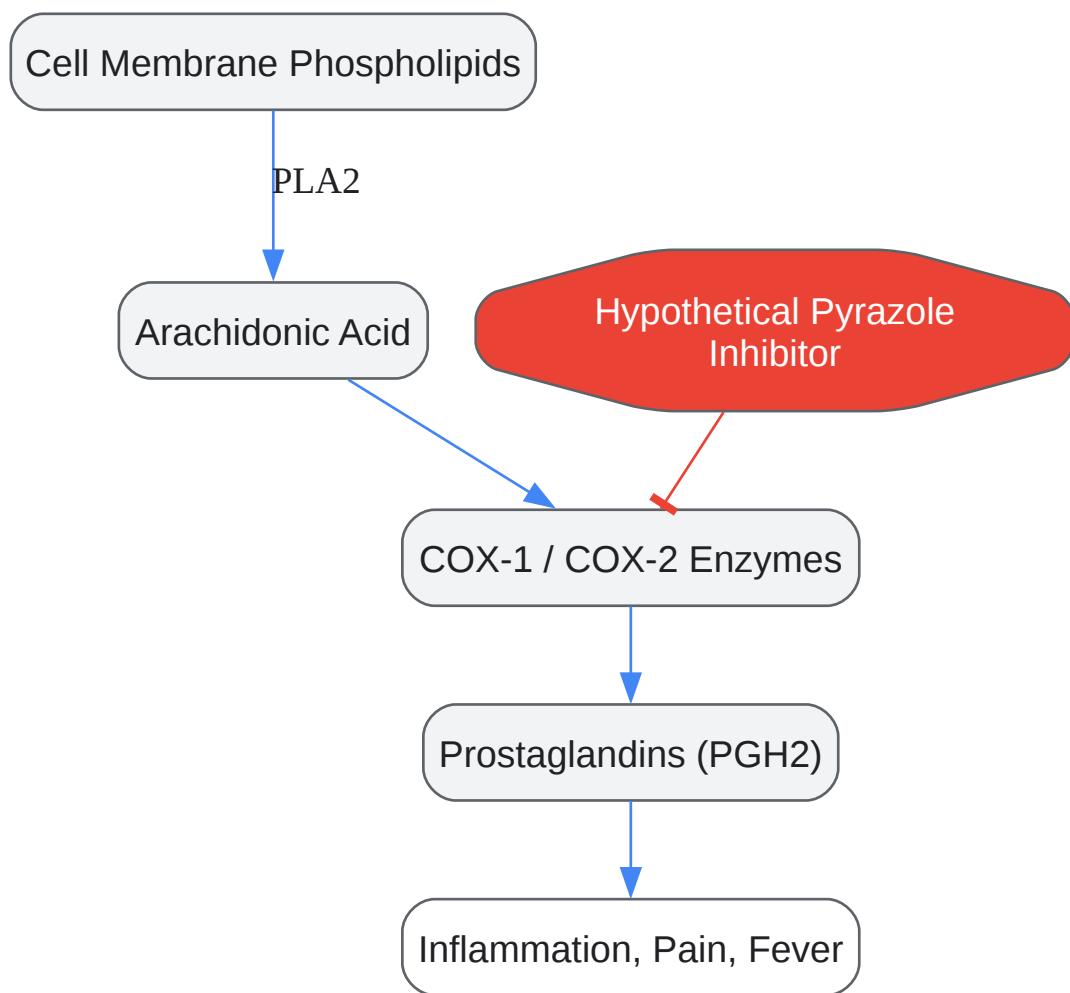
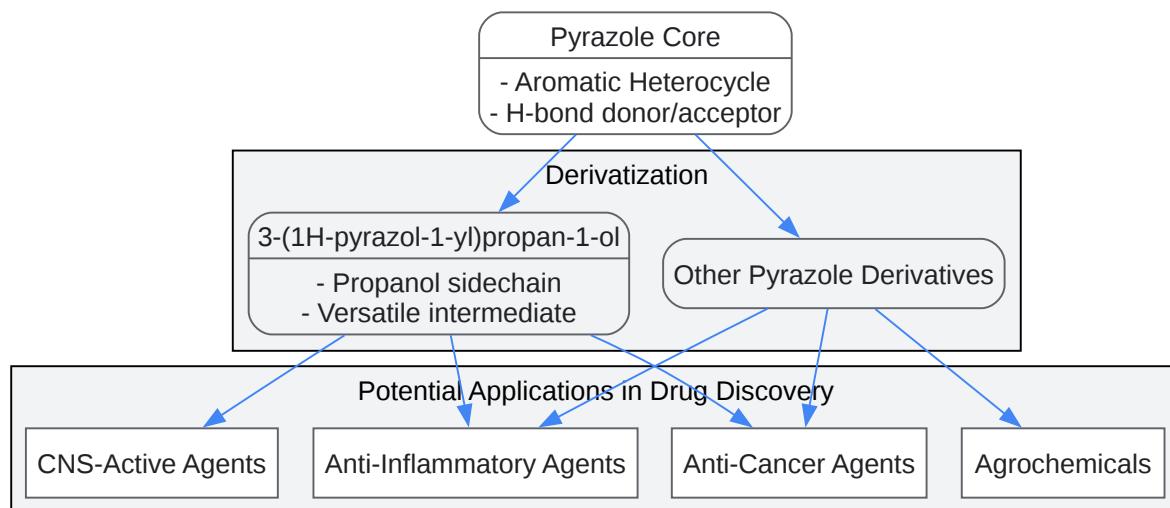
Materials and Reagents:

- 1H-Pyrazole
- 3-Chloropropan-1-ol
- Potassium Carbonate (K_2CO_3) or Sodium Hydroxide (NaOH) as a base[3]
- Acetonitrile (CH_3CN) or Dimethylformamide (DMF) as solvent
- Deionized water
- Ethyl acetate
- Brine solution (saturated NaCl)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To a solution of 1H-pyrazole (1.0 eq) in acetonitrile, add a base such as potassium carbonate (1.5 eq).
- Stir the mixture at room temperature for 15-20 minutes to form the pyrazolate anion.
- Add 3-chloropropan-1-ol (1.1 eq) to the reaction mixture.
- Heat the mixture to reflux (approximately 80-85 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete (typically after 12-24 hours), cool the mixture to room temperature.
- Filter the solid residue (inorganic salts) and wash with a small amount of acetonitrile.
- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.
- Combine the fractions containing the desired product and evaporate the solvent to yield pure **3-(1H-pyrazol-1-yl)propan-1-ol**.
- Characterize the final product using NMR spectroscopy (^1H and ^{13}C) and Mass Spectrometry to confirm its structure and purity.





[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemuniverse.com [chemuniverse.com]
- 2. chemical-label.com [chemical-label.com]
- 3. 3-(1,3-dimethyl-1H-pyrazol-5-yl)propan-1-ol | Benchchem [benchchem.com]
- To cite this document: BenchChem. [3-(1H-pyrazol-1-yl)propan-1-ol CAS number lookup]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b067033#3-1h-pyrazol-1-yl-propan-1-ol-cas-number-lookup\]](https://www.benchchem.com/product/b067033#3-1h-pyrazol-1-yl-propan-1-ol-cas-number-lookup)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com